

Technical Guide: Physicochemical Properties of Fmoc-D-Asp-ODmb

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Fmoc-D-Asp-ODmb

Cat. No.: B613526

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **Fmoc-D-Asp-ODmb**, a derivative of the amino acid D-aspartic acid. This compound is notable for the presence of two key protecting groups: the fluorenylmethyloxycarbonyl (Fmoc) group on the amine and a 2,4-dimethoxybenzyl (Dmb) ester on the side-chain carboxyl group. These features make it a valuable building block in peptide synthesis and other areas of chemical biology.

Quantitative Physicochemical Data

The fundamental molecular properties of **Fmoc-D-Asp-ODmb** are summarized in the table below. This data is critical for accurate experimental design, stoichiometric calculations, and analytical characterization.

| Parameter | Value | Reference |
|-------------------|-------------------------------------------------|-----------|
| Molecular Formula | C ₂₈ H ₂₇ NO ₈ | [1][2] |
| Molecular Weight | 505.52 g/mol | [1][2] |
| CAS Number | 200335-63-3 | [1][2] |

Structural Representation

To illustrate the connectivity of the constituent chemical groups, a logical diagram of the **Fmoc-D-Asp-ODmb** structure is provided below. This visualization clarifies the arrangement of the core D-aspartic acid residue and its associated protecting groups.

Figure 1. Logical diagram of **Fmoc-D-Asp-ODmb** structure.

Experimental Protocols

While this document focuses on the core physicochemical properties, the utilization of **Fmoc-D-Asp-ODmb** in research, particularly in solid-phase peptide synthesis (SPPS), follows well-established protocols. A generalized experimental workflow is outlined below.

General Workflow for Fmoc-based Solid-Phase Peptide Synthesis (SPPS)

Figure 2. Generalized workflow for SPPS using an Fmoc-protected amino acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. FMOC-D-ASP-ODMB | 200335-63-3 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Fmoc-D-Asp-ODmb]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613526#fmoc-d-asp-odmb-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com